

N-Allylacetamide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **N-Allylacetamide**

Cat. No.: **B1619842**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **N-Allylacetamide**, a versatile chemical compound with significant applications in organic synthesis and pharmaceutical development.

Core Identifiers and Synonyms

Precise identification of chemical compounds is fundamental for research and development.

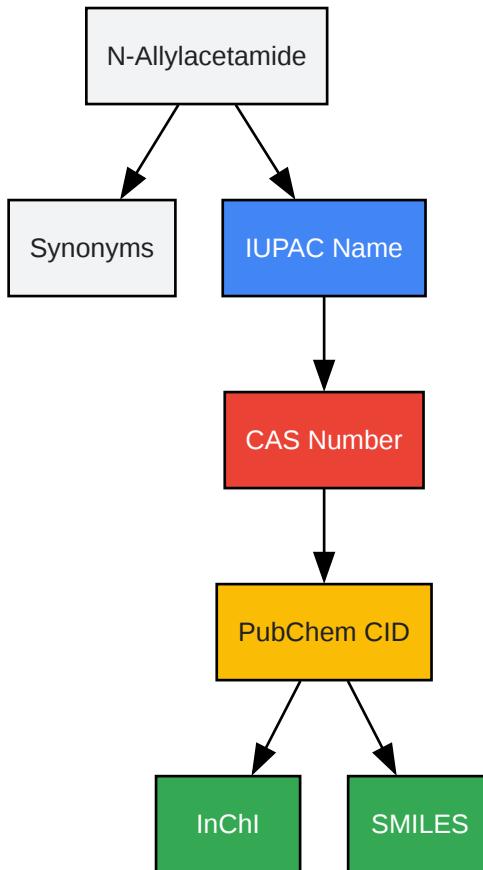
The following table summarizes the key identifiers for **N-Allylacetamide**.

Identifier Type	Value
IUPAC Name	N-prop-2-enylacetamide[1][2][3]
Synonyms	N-acetylallylamine, Acetamide-N-allyl, N-(Prop-2-en-1-yl)acetamide, N-(2-Propenyl)acetamide[4][5]
CAS Number	692-33-1[1][2][4]
PubChem CID	69653[3]
European Community (EC) Number	211-729-0[3][4]
UNII	PJT0M8Y9MO[3][4]
InChI	InChI=1S/C5H9NO/c1-3-4-6-5(2)7/h3H,1,4H2,2H3,(H,6,7)[1][3][6]
InChIKey	DVQCXAUFUOFSDW-UHFFFAOYSA-N[1][2][4][6]
SMILES	CC(=O)NCC=C[1][3][6]
Molecular Formula	C5H9NO[1][2][4][6]
Molecular Weight	99.13 g/mol [1][2]

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the various identifiers for **N-Allylacetamide**, from the most general common name to the specific structural representations.

N-Allylacetamide Identifier Relationships



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References

- 1. Buy N-Allylacetamide | 692-33-1 [smolecule.com]
- 2. N-Allylacetamide | 692-33-1 | Benchchem [benchchem.com]
- 3. N-Allylacetamide | C5H9NO | CID 69653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Allylacetamide | SIELC Technologies [sielc.com]
- 5. N-allylacetamide | 692-33-1 [chemicalbook.com]

- 6. PubChemLite - N-allylacetamide (C5H9NO) [pubchemlite.lcsb.uni.lu]
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